

The Photostability of Disperse Red 65: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DISPERSE RED 65

Cat. No.: B076925

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Introduction

Disperse Red 65, also identified by the Colour Index (C.I.) number 11228, is a monoazo dye characterized by its dark red hue. Its chemical formula is $C_{18}H_{18}ClN_5O_2$.^[1] This dye is primarily utilized in the textile industry for dyeing hydrophobic fibers such as polyester, acetate, and triacetate.^[1] It is also found in applications involving polyvinyl chloride and wool/polyester fiber blends.^[1] The performance and longevity of dyed textiles are significantly influenced by the photostability of the dye, which is its ability to resist fading and degradation upon exposure to light. This technical guide provides an in-depth analysis of the photostability of **Disperse Red 65**, including its degradation mechanisms, factors influencing its stability, quantitative data, and detailed experimental protocols for its evaluation.

Core Concepts of Photostability

The photostability of a dye is a critical factor in its performance, particularly for textiles that will be exposed to sunlight. The energy from light, especially in the ultraviolet (UV) region, can be absorbed by the dye molecules, leading to their excitation. If the excited molecule cannot efficiently dissipate this energy, it may undergo chemical reactions that result in the breakdown of its chromophoric system, the part of the molecule responsible for its color. This process, known as photodegradation or photofading, leads to a loss of color intensity and can also alter the hue of the fabric.

Quantitative Data on the Photostability of Disperse Red 65

Quantitative data on the photostability of **Disperse Red 65** is primarily available in the form of light fastness ratings. These ratings are determined by exposing a dyed substrate to a standardized light source and comparing the degree of fading to a set of blue wool standards. The blue wool scale ranges from 1 (very poor light fastness) to 8 (excellent light fastness).

Property	Standard	Rating
Light Fastness	AATCC	6
Light Fastness	ISO	5-6
Ironing Fastness	AATCC & ISO	4-5 (Fading), 4-5 (Stain)
Perspiration Fastness	AATCC & ISO	5 (Fading), 5 (Stain)
Washing Fastness	AATCC & ISO	4-5 (Fading), 4-5 (Stain)

Table 1: Fastness Properties of **Disperse Red 65**.^[1]

Disperse dyes, in general, are known to have fair to good light fastness, typically with ratings around 4-5.^[2] The light fastness of **Disperse Red 65**, with a rating of 5-6 (ISO) and 6 (AATCC), is considered good and suitable for many textile applications.^[1]

Factors Influencing the Photostability of Disperse Red 65

Several factors can influence the rate and extent of photodegradation of **Disperse Red 65**:

- **Light Intensity and Wavelength:** Higher light intensity generally leads to a faster rate of degradation. The UV portion of the light spectrum is particularly damaging to organic dyes.
- **Substrate:** The type of fiber to which the dye is applied plays a crucial role. The photostability of disperse dyes is generally good on polyester due to the hydrophobic and crystalline nature of the fiber, which can protect the dye molecules.

- **Dye Concentration:** The depth of the shade can affect light fastness. Generally, darker shades tend to have better light fastness than lighter shades.
- **Presence of Other Substances:** The presence of impurities, additives, and finishing agents on the textile can either enhance or reduce the photostability of the dye. For instance, some UV absorbers can be added to improve light fastness.
- **Environmental Factors:** Temperature, humidity, and the presence of atmospheric pollutants like ozone and nitrogen oxides can also contribute to the degradation of the dye.

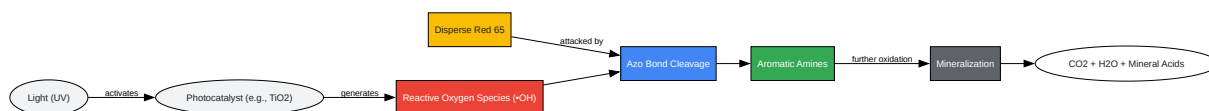
Degradation Pathways of Disperse Red 65

The primary mechanism for the degradation of azo dyes like **Disperse Red 65** is the cleavage of the azo bond ($-N=N-$). This can be initiated through various processes, including photocatalysis and biological degradation.

Photocatalytic Degradation

In the presence of a semiconductor photocatalyst, such as titanium dioxide (TiO_2), and a suitable light source (e.g., UV light), reactive oxygen species (ROS) like hydroxyl radicals ($\bullet OH$) are generated. These highly reactive species can attack the dye molecule, leading to the cleavage of the azo bond and the subsequent breakdown of the aromatic rings. The degradation often proceeds through the formation of aromatic amines, which can be further mineralized into simpler, less harmful compounds like CO_2 and H_2O with sufficient exposure time.^[3]

The efficiency of photocatalytic degradation is influenced by factors such as the pH of the solution, the concentration of the catalyst, and the intensity of the light source.^[3] For TiO_2 , the surface charge is positive at a pH below its point of zero charge (around 6.5) and negative at a higher pH, which affects the adsorption of the dye molecule onto the catalyst surface.^[3]



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Caption: Photocatalytic degradation pathway of **Disperse Red 65**.

Experimental Protocols

The evaluation of the photostability of **Disperse Red 65** typically involves standardized tests for light fastness and more fundamental studies on its photodegradation kinetics.

Light Fastness Testing (ISO 105-B02)

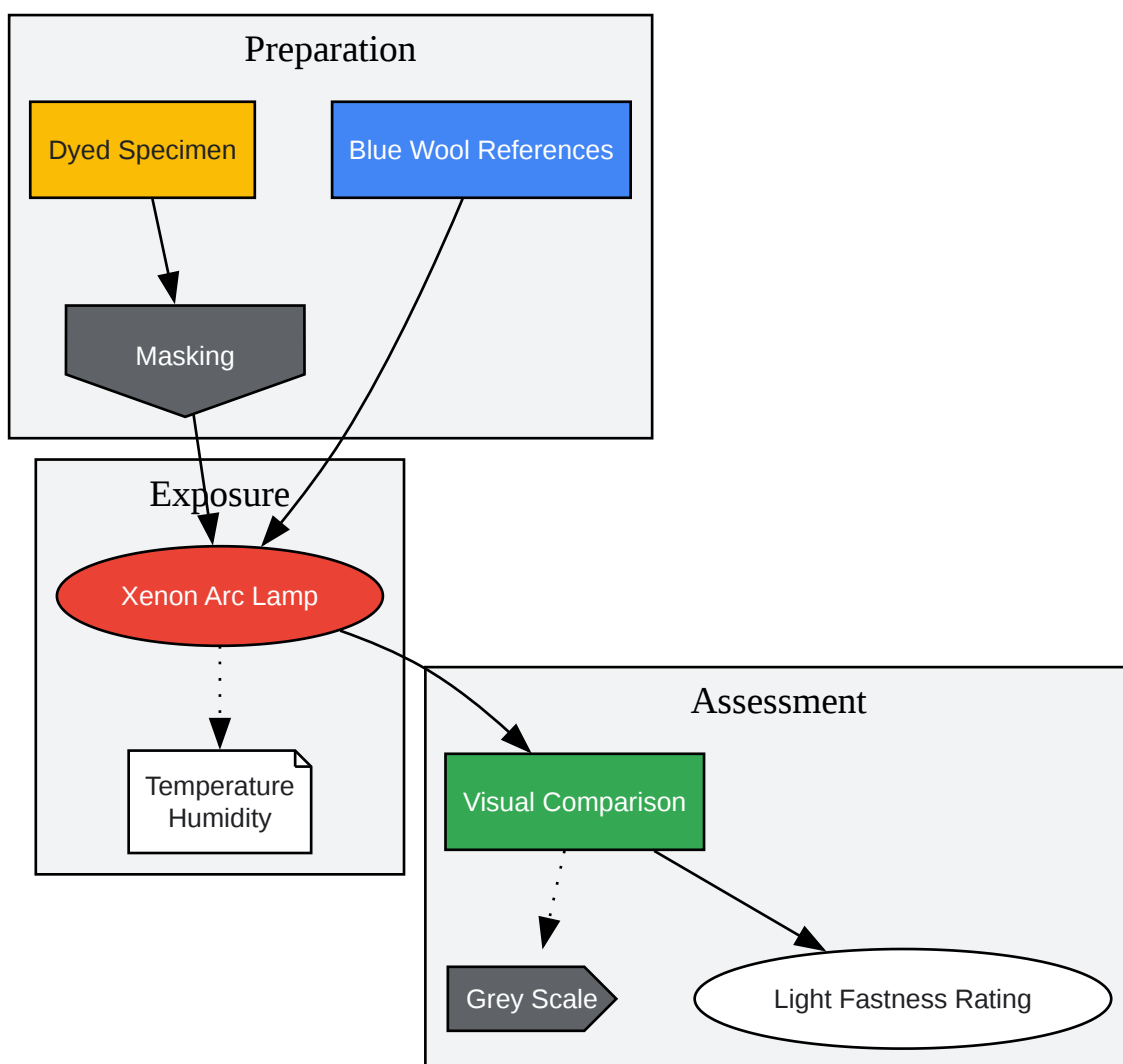
This standard specifies a method for determining the color fastness of textiles to artificial light using a xenon arc fading lamp, which simulates natural daylight.^{[4][5][6][7]}

Methodology:

- **Specimen Preparation:** A sample of the textile dyed with **Disperse Red 65** is prepared. A portion of the specimen is covered with an opaque mask.
- **Reference Materials:** A set of blue wool references (typically 1 to 8) is used. These references have known light fastness properties, with reference 1 having the lowest and 8 the highest fastness.^{[4][8][9]}
- **Exposure:** The dyed specimen and the blue wool references are simultaneously exposed to the light from a xenon arc lamp under controlled conditions of temperature and humidity.^{[4][10]}
- **Assessment:** The exposure is continued until a specified degree of fading is observed on the blue wool references. The change in color of the exposed part of the test specimen is then assessed by comparing it with the unexposed (masked) part. This comparison is done

visually using a grey scale for assessing change in color, which ranges from 5 (no change) to 1 (severe change).^{[8][9]}

- Rating: The light fastness rating of the specimen is the number of the blue wool reference that shows a similar change in color.



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- To cite this document: BenchChem. [The Photostability of Disperse Red 65: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076925#photostability-of-disperse-red-65]

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